

# physicochemical properties of "Tert-butyl 7-aminoindoline-1-carboxylate"

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## Compound of Interest

Compound Name: *Tert-butyl 7-aminoindoline-1-carboxylate*

Cat. No.: *B1524957*

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## Molecular Identity and Structural Elucidation

**Tert-butyl 7-aminoindoline-1-carboxylate** is a bifunctional molecule featuring a protected indoline core. The tert-butoxycarbonyl (Boc) group on the indoline nitrogen serves as a stable protecting group, readily removed under acidic conditions, while the primary amine at the 7-position provides a key nucleophilic handle for synthetic diversification.<sup>[1][2]</sup> This dual functionality makes it a valuable intermediate in the construction of novel pharmaceutical candidates.<sup>[3][4]</sup>

Table 1: Compound Identification

Identifier	Value
IUPAC Name	<b>tert-butyl 7-amino-2,3-dihydro-1H-indole-1-carboxylate</b>
CAS Number	143262-10-6 (Parent indoline-1-carboxylate)
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	234.30 g/mol
Canonical SMILES	CC(C)(C)OC(=O)N1CCC2=C1C(=CC=C2)N

| InChI Key | InChI=1S/C13H18N2O2/c1-13(2,3)17-12(16)15-8-5-10(14)6-4-7-11(10)9-15/h4,6-7H,5,8-9,14H2,1-3H3 |

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## References

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- 2. tokushima-u.repo.nii.ac.jp [tokushima-u.repo.nii.ac.jp]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
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